

An In-depth Technical Guide to 2-Hydroxy-5-methyl-3-nitropyridine

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Compound of Interest

Compound Name:	2-METHYL-5-NITROPYRIDIN-3-OL
CAS No.:	36625-58-8
Cat. No.:	B1397746

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A Note on Chemical Identity: The compound "2-METHYL-5-NITROPYRIDIN-3-OL" is not uniquely identified in major chemical databases. However, this nomenclature likely refers to a tautomeric form of the well-documented and commercially available compound 2-Hydroxy-5-methyl-3-nitropyridine (CAS: 7464-14-4). Hydroxypyridines, particularly those with hydroxyl groups at positions 2 or 4, exist in equilibrium with their pyridone tautomers.[1][2][3] In the case of 2-hydroxypyridines, the equilibrium often favors the pyridone form.[1][2] This guide will therefore focus on the properties and protocols associated with 2-Hydroxy-5-methyl-3-nitropyridine (CAS: 7464-14-4), also known by its IUPAC name, 5-methyl-3-nitro-1H-pyridin-2-one.[4]

Molecular Identity and Physicochemical Properties

2-Hydroxy-5-methyl-3-nitropyridine is a substituted pyridine derivative that serves as a valuable intermediate in synthetic chemistry.[5] The presence of hydroxyl, methyl, and nitro groups on the pyridine ring imparts a unique combination of reactivity and physical properties, making it a versatile building block for more complex molecules in pharmaceutical and agrochemical research.[5][6]

Chemical Structure and Tautomerism

The structure of this compound is subject to keto-enol tautomerism, a fundamental concept in heterocyclic chemistry.[7] It exists as an equilibrium between the hydroxy (enol) form and the

pyridone (keto) form. The position of this equilibrium can be influenced by the solvent, with polar solvents generally favoring the pyridone tautomer.[1][2]

Caption: Tautomeric equilibrium of the title compound.

Core Physicochemical Data

The following table summarizes the key physical and chemical properties of 2-Hydroxy-5-methyl-3-nitropyridine.

Property	Value	Source(s)
CAS Number	7464-14-4	[4][8]
Molecular Formula	C ₆ H ₆ N ₂ O ₃	[4][8]
Molecular Weight	154.12 g/mol	[4][8]
Appearance	White to yellow powder or crystal	[5]
Melting Point	179 °C (decomposes)	[8]
Solubility	Soluble in Dimethylformamide (DMF). Limited solubility in water.	[5]
IUPAC Name	5-methyl-3-nitro-1H-pyridin-2-one	[4]
Synonyms	5-Methyl-3-nitro-2-pyridinol, 5-Methyl-3-nitro-2(1H)-pyridone, 6-Hydroxy-5-nitro-3-picoline	[4]

Synthesis and Chemical Reactivity

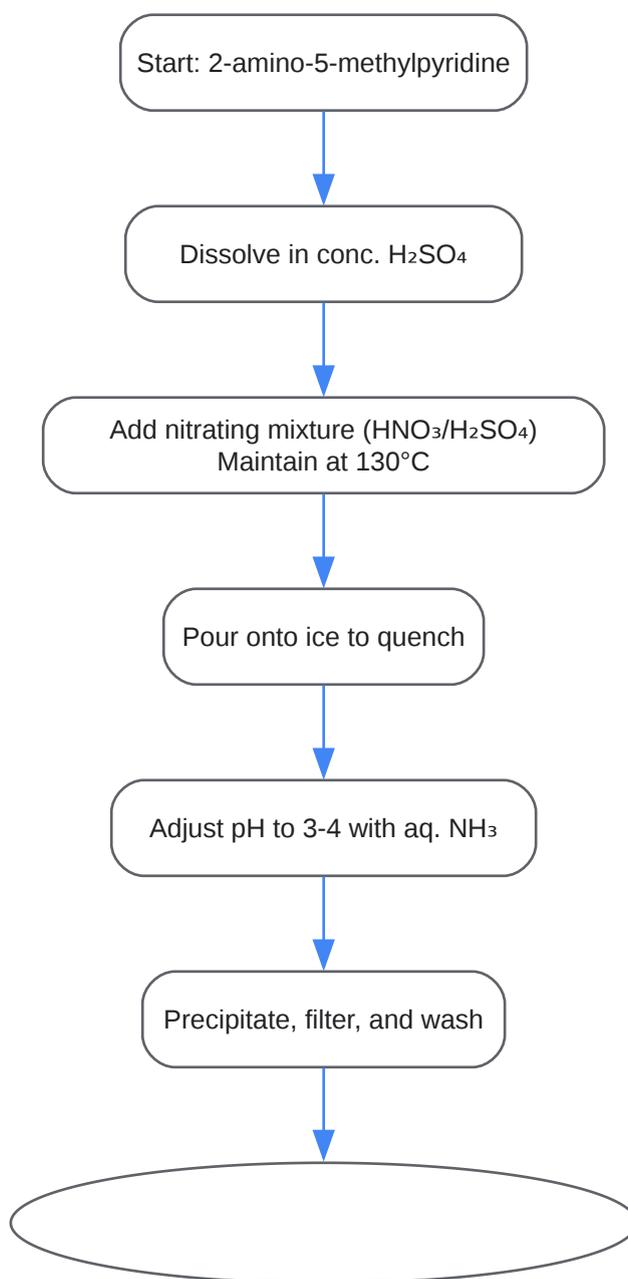
The strategic placement of the nitro group (an electron-withdrawing group) and the methyl group (an electron-donating group) significantly influences the reactivity of the pyridine ring. This compound is often used as a precursor for further functionalization.

Recommended Synthesis Protocol

A common and effective method for synthesizing 2-Hydroxy-5-methyl-3-nitropyridine involves the nitration of 2-amino-5-methylpyridine, followed by hydrolysis of the resulting intermediate.[9]

Protocol:

- **Dissolution:** In a round-bottomed flask, dissolve 25 g of 2-amino-5-methylpyridine in 50 cm³ of concentrated sulfuric acid.
- **Nitration:** Prepare a nitrating mixture of 40 cm³ concentrated nitric acid and 40 cm³ concentrated sulfuric acid. Add this mixture dropwise to the flask, maintaining the reaction temperature at 130°C. Foaming will occur.
- **Quenching:** After the addition is complete, pour the hot, colored solution onto 300 g of ice.
- **Neutralization & Precipitation:** Adjust the pH of the solution to approximately 3-4 by the careful addition of aqueous ammonia.
- **Isolation:** Allow the mixture to stand in a refrigerator to facilitate complete precipitation. Collect the precipitate by filtration, wash thoroughly with cold water, and dry.
- **Purification (Optional):** The crude product can be recrystallized from hot water to yield the purified compound.[9]



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Caption: Workflow for the synthesis of 2-Hydroxy-5-methyl-3-nitropyridine.

Key Chemical Reactions

A primary application of this molecule is as a scaffold for further synthetic modifications. A notable reaction is its conversion to a chlorinated intermediate, which is a versatile precursor for nucleophilic substitution reactions.

- Chlorination: 2-Hydroxy-5-methyl-3-nitropyridine can be chlorinated using reagents like thionyl chloride (SOCl_2) or phosphorus oxychloride (POCl_3) to produce 2-chloro-5-methyl-3-nitropyridine.[8] This chloro-derivative is highly valuable as the chlorine atom at the 2-position is a good leaving group, readily displaced by various nucleophiles (e.g., amines, alcohols, thiols) to build more complex molecular architectures.[10]

Applications in Research and Drug Development

The utility of 2-Hydroxy-5-methyl-3-nitropyridine is primarily as a chemical intermediate. Its derivatives are explored for various biological activities.

- Pharmaceutical Synthesis: It is used in the preparation of proteasome inhibitors containing the 5-methylpyridin-2(1H)-one moiety.[8] The pyridine core is a "privileged structure" in medicinal chemistry, frequently appearing in FDA-approved drugs.[10] The methyl group can also play a crucial role in modulating a molecule's physicochemical properties and metabolic stability, which is a key consideration in drug design.[11]
- Agrochemicals: Substituted nitropyridines are precursors in the synthesis of novel insecticides and fungicides.[10][12] The reactivity of this compound allows for the systematic modification of its structure to optimize for target-specific activity and environmental safety.
- Materials Science: The compound and its derivatives may be used in the synthesis of functional materials, where the nitro and hydroxy groups can be modified to tune optical or electronic properties.[13]

Safety, Handling, and Storage

As a nitro-containing aromatic compound, 2-Hydroxy-5-methyl-3-nitropyridine requires careful handling to minimize risk to laboratory personnel.

Hazard Identification

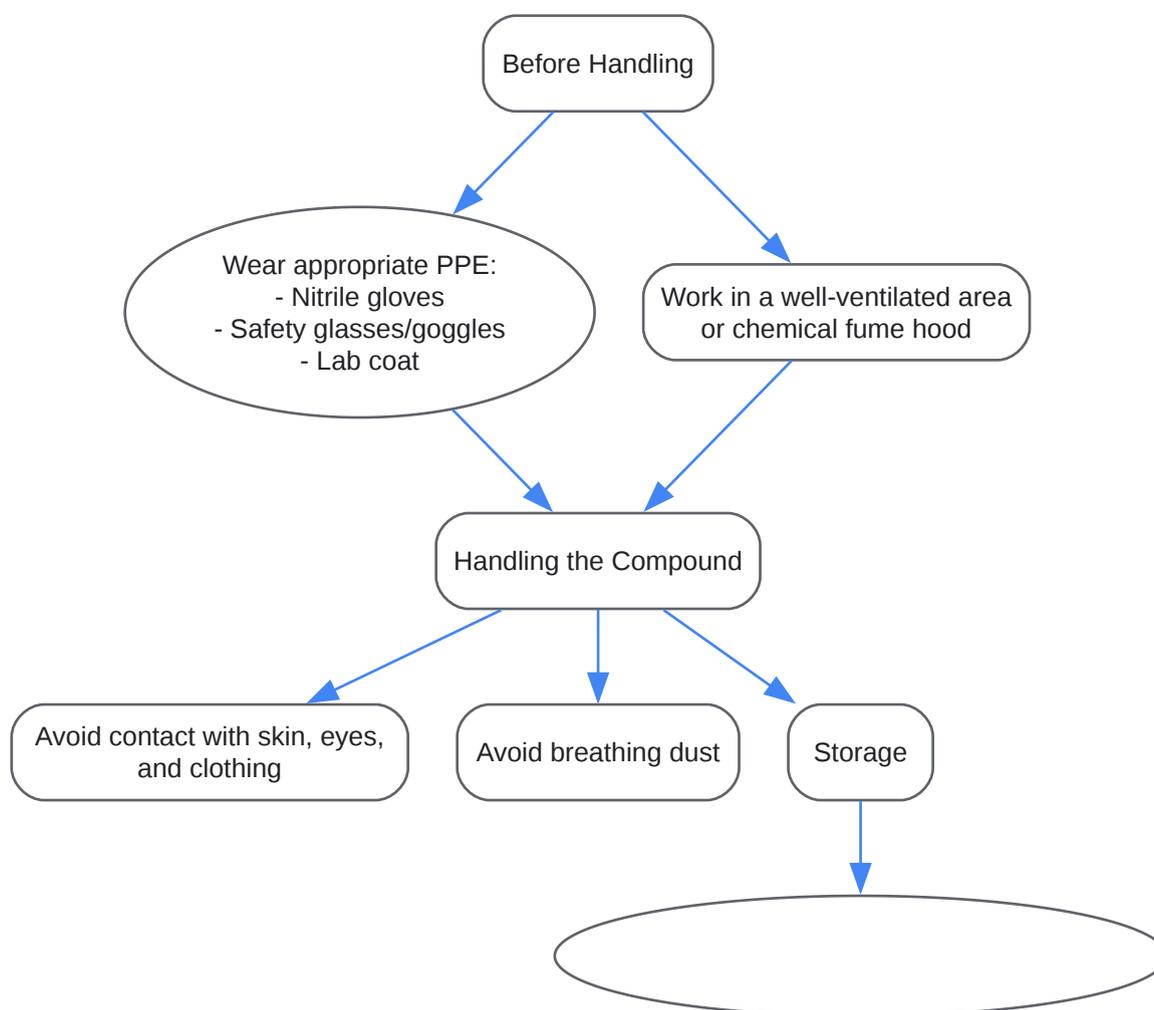
The compound is classified with the following hazards according to the Globally Harmonized System (GHS):[4]

- H315: Causes skin irritation.[4]
- H319: Causes serious eye irritation.[4]

- H335: May cause respiratory irritation.[4]

Recommended Handling and Personal Protective Equipment (PPE)

A systematic approach to handling is essential to ensure laboratory safety.



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Caption: Safe handling workflow for 2-Hydroxy-5-methyl-3-nitropyridine.

Storage and Stability

The compound is stable under normal laboratory conditions.[14] It should be stored in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents and

strong bases.[15] Keep the container tightly sealed when not in use.[14][15]

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